

# Technical Guide: Molecular Weight of ((4-Ethynylphenyl)ethynyl)triisopropylsilane

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## Compound of Interest

Compound Name: ((4-Ethynylphenyl)ethynyl)triisopropylsilane

Cat. No.: B170610

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Audience: Researchers, Scientists, and Drug Development Professionals

## Introduction

**((4-Ethynylphenyl)ethynyl)triisopropylsilane** is a specialized organic silicon compound utilized in various fields, including organic synthesis and materials science. A precise understanding of its molecular properties, beginning with its molecular weight, is fundamental for accurate experimental design, stoichiometric calculations, and analytical characterization. This document provides a detailed breakdown of the compound's molecular formula and a step-by-step calculation of its molecular weight based on IUPAC atomic mass values.

## Chemical Identity and Formula

The structural components of the molecule dictate its overall chemical formula. The compound consists of a triisopropylsilyl protecting group attached via an ethynyl linker to a 4-ethynylphenyl core.

- IUPAC Name: 2-(4-ethynylphenyl)ethynyl-tri(propan-2-yl)silane
- CAS Number: 175345-90-1[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: C<sub>19</sub>H<sub>26</sub>Si[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The formula  $C_{19}H_{26}Si$  indicates that each molecule is composed of 19 carbon atoms, 26 hydrogen atoms, and one silicon atom.

## Experimental Protocol: Molecular Weight Calculation

The molecular weight (MW) is a fundamental chemical property calculated by summing the atomic weights of all constituent atoms in its molecular formula. The standard atomic weights, as provided by the IUPAC Commission on Isotopic Abundances and Atomic Weights, are used for this determination.

Methodology:

- Identify the count of each element from the molecular formula ( $C_{19}H_{26}Si$ ).
- Obtain the standard atomic weight for each element (Carbon, Hydrogen, and Silicon).
- Calculate the total mass for each element by multiplying the atom count by its atomic weight.
- Sum the total masses of all elements to determine the molecular weight of the compound.

## Data Presentation: Atomic and Molecular Weights

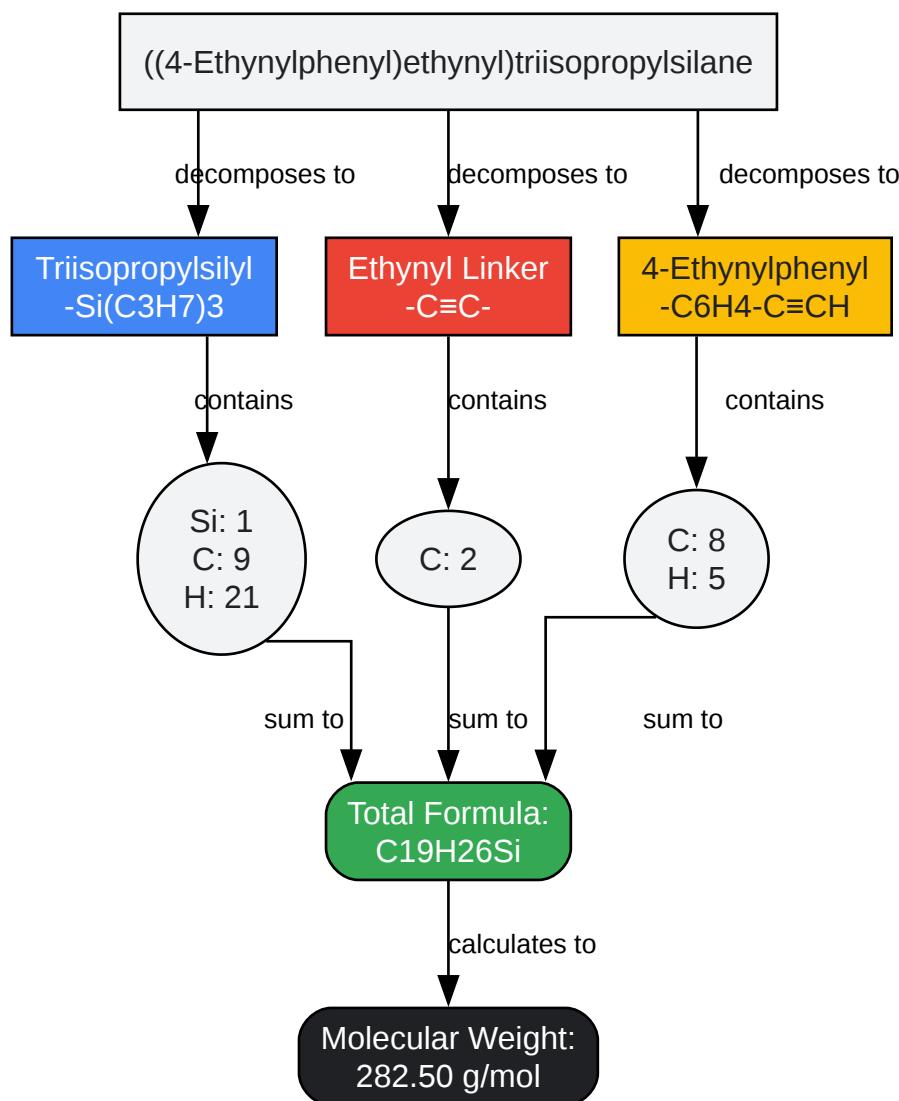
The following table summarizes the quantitative data used to calculate the molecular weight of **((4-Ethynylphenyl)ethynyl)triisopropylsilane**.

Element	Symbol	Atom Count	Standard Atomic Weight ( g/mol )	Total Mass Contribution ( g/mol )
Carbon	C	19	12.011[5][6][7]	228.209
Hydrogen	H	26	1.008[8][9][10]	26.208
Silicon	Si	1	28.085[11][12]	28.085
Total		46	282.502	

Based on this calculation, the molecular weight of **((4-Ethynylphenyl)ethynyl)triisopropylsilane** is 282.50 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Visualization of Molecular Composition

The logical relationship between the compound's structural fragments and its final molecular formula is illustrated in the diagram below. This workflow visualizes the decomposition of the parent molecule into its primary components, the summation of their constituent atoms, and the final calculation of its molecular weight.



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Caption: Logical workflow for molecular weight determination.

## Conclusion

The molecular weight of **((4-Ethynylphenyl)ethynyl)triisopropylsilane** has been rigorously determined to be 282.50 g/mol . This value is critical for laboratory applications, including reagent measurement, solution preparation, and the interpretation of analytical data from techniques such as mass spectrometry.

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- To cite this document: BenchChem. [Technical Guide: Molecular Weight of ((4-Ethynylphenyl)ethynyl)triisopropylsilane]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b170610#molecular-weight-of-4-ethynylphenyl-ethynyl-triisopropylsilane>

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